

# Technical Support Center: Platinum-Rhodium Thermocouple Drift

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## Compound of Interest

Compound Name: *Platinum rhodium*

Cat. No.: *B082538*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address issues related to platinum-rhodium thermocouple drift during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is platinum-rhodium thermocouple drift?

A1: Platinum-rhodium thermocouple drift refers to the gradual and unwanted change in the electromotive force (EMF) output of the thermocouple over time, leading to inaccurate temperature readings. This deviation occurs due to metallurgical and chemical changes in the thermocouple wires when exposed to high temperatures and various environmental conditions.  
[\[1\]](#)[\[2\]](#)

Q2: What are the primary causes of thermocouple drift?

A2: The main causes of drift in platinum-rhodium thermocouples include:

- Contamination: Diffusion of foreign materials from the operating environment or the protective sheath into the thermocouple wires. Common contaminants include metallic vapors (especially iron, silicon, and aluminum) and non-metallic elements.[\[3\]](#)[\[4\]](#)
- Oxidation: At high temperatures in the presence of oxygen, volatile oxides of platinum and rhodium can form, leading to a change in the composition of the thermocouple wires.[\[5\]](#) The

different vapor pressures and oxidation rates of platinum and rhodium contribute to this compositional change and subsequent calibration drift.[5]

- **Grain Growth:** At elevated temperatures, the grain structure of the platinum and platinum-rhodium wires can change, leading to increased brittleness and altered thermoelectric properties.
- **Rhodium Migration:** In Type R and S thermocouples, rhodium from the alloy leg can migrate to the pure platinum leg, altering its composition and causing decalibration. This is a significant factor in drift, especially in a vacuum environment where rhodium can vaporize and deposit on the platinum wire.[4]
- **Mechanical Stress:** Bending, twisting, or vibration can introduce strain and inconsistencies in the thermocouple wires, affecting the thermoelectric signal.

Q3: How can I prevent or minimize thermocouple drift?

A3: To minimize thermocouple drift, consider the following preventative measures:

- **Proper Installation:** Ensure the thermocouple is installed correctly, avoiding mechanical stress and ensuring good thermal contact.[6] The installation location should be chosen to have a good heat exchange with the measured medium.[6]
- **Use of Protective Sheaths:** Employ high-purity alumina or other appropriate ceramic protection tubes to shield the thermocouple from contaminating atmospheres and metallic vapors.[3]
- **Select the Right Thermocouple Type:** For very high temperatures (above 1200°C), Type B thermocouples are often preferred due to their better stability.
- **Avoid Thermal Cycling where Possible:** Repeated heating and cooling can accelerate metallurgical changes in the wires.
- **Regular Calibration and Verification:** Periodically calibrate your thermocouples against a known standard to monitor their performance and detect drift early.[2]

Q4: How often should I calibrate my platinum-rhodium thermocouple?

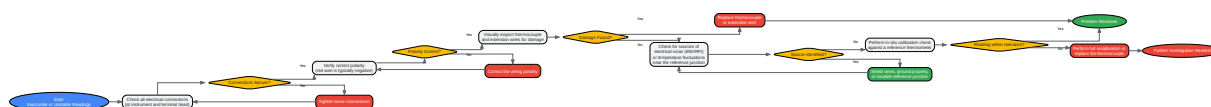
A4: The calibration frequency depends on the application's criticality, operating temperature, and the environment. For high-accuracy applications, a calibration interval of 6 to 12 months is often recommended. However, if the thermocouple is used at very high temperatures or in a contaminating environment, more frequent calibration may be necessary.

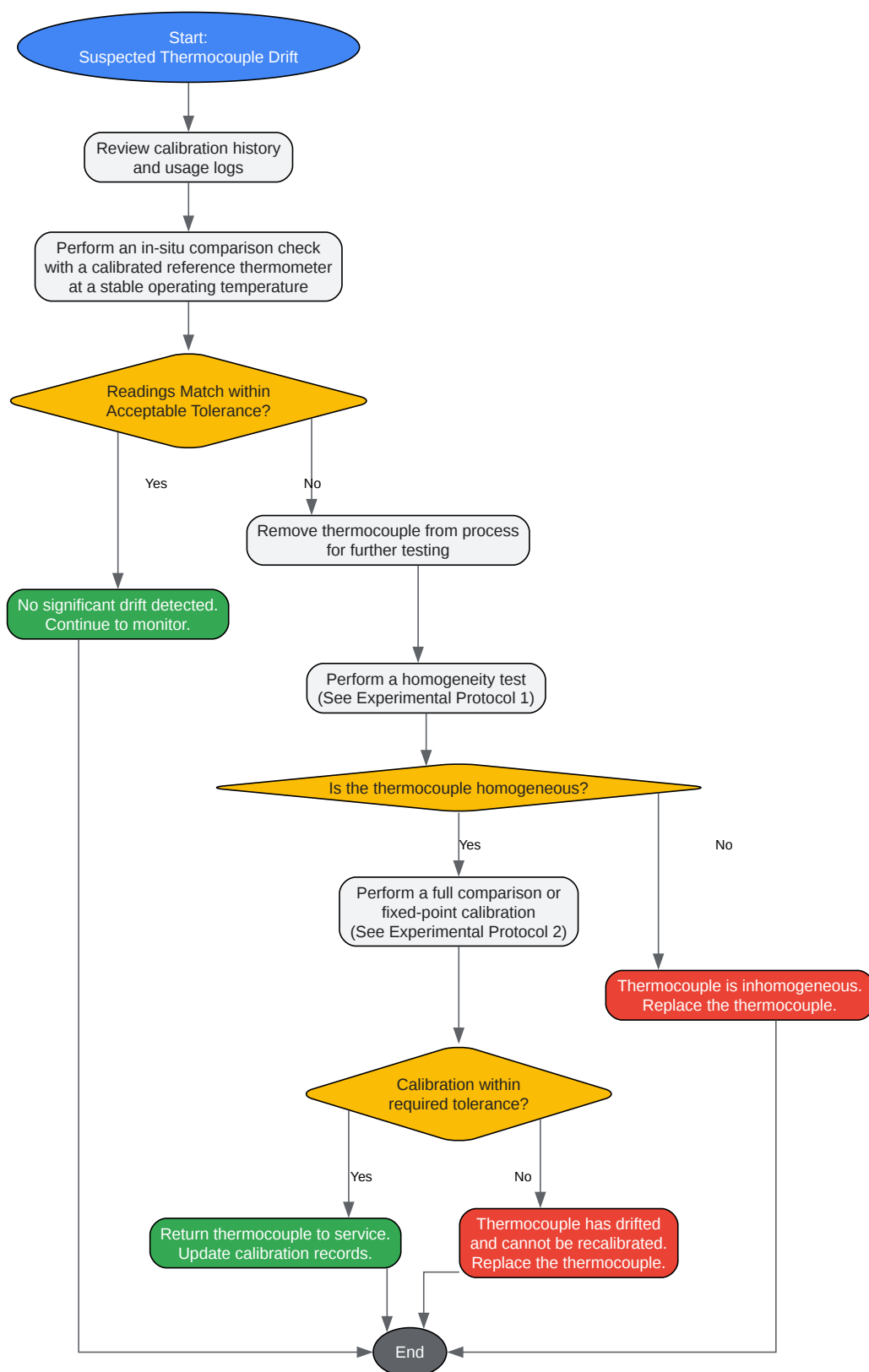
## Troubleshooting Guides

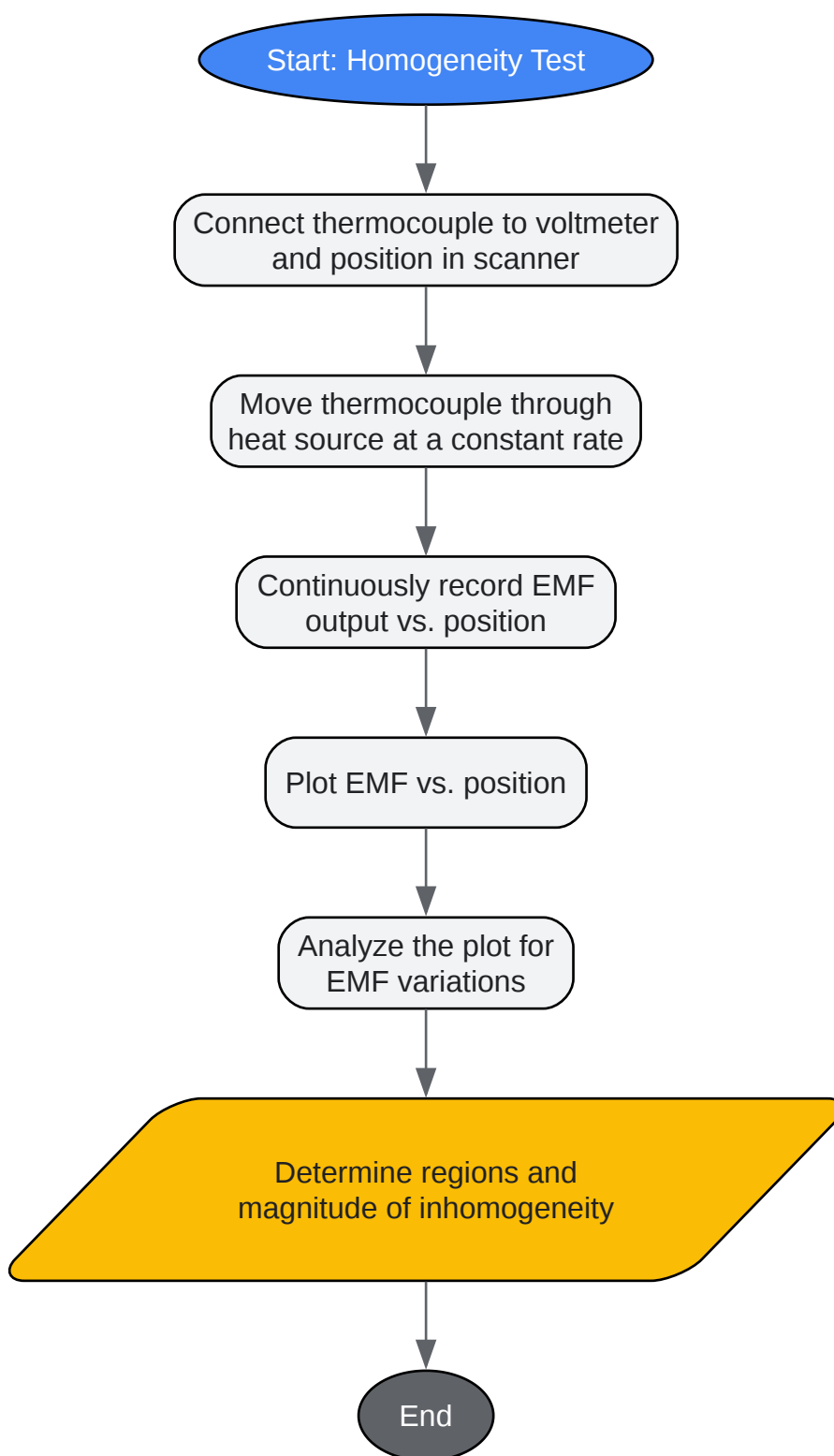
This section provides structured guides to help you diagnose and resolve common issues encountered with platinum-rhodium thermocouples.

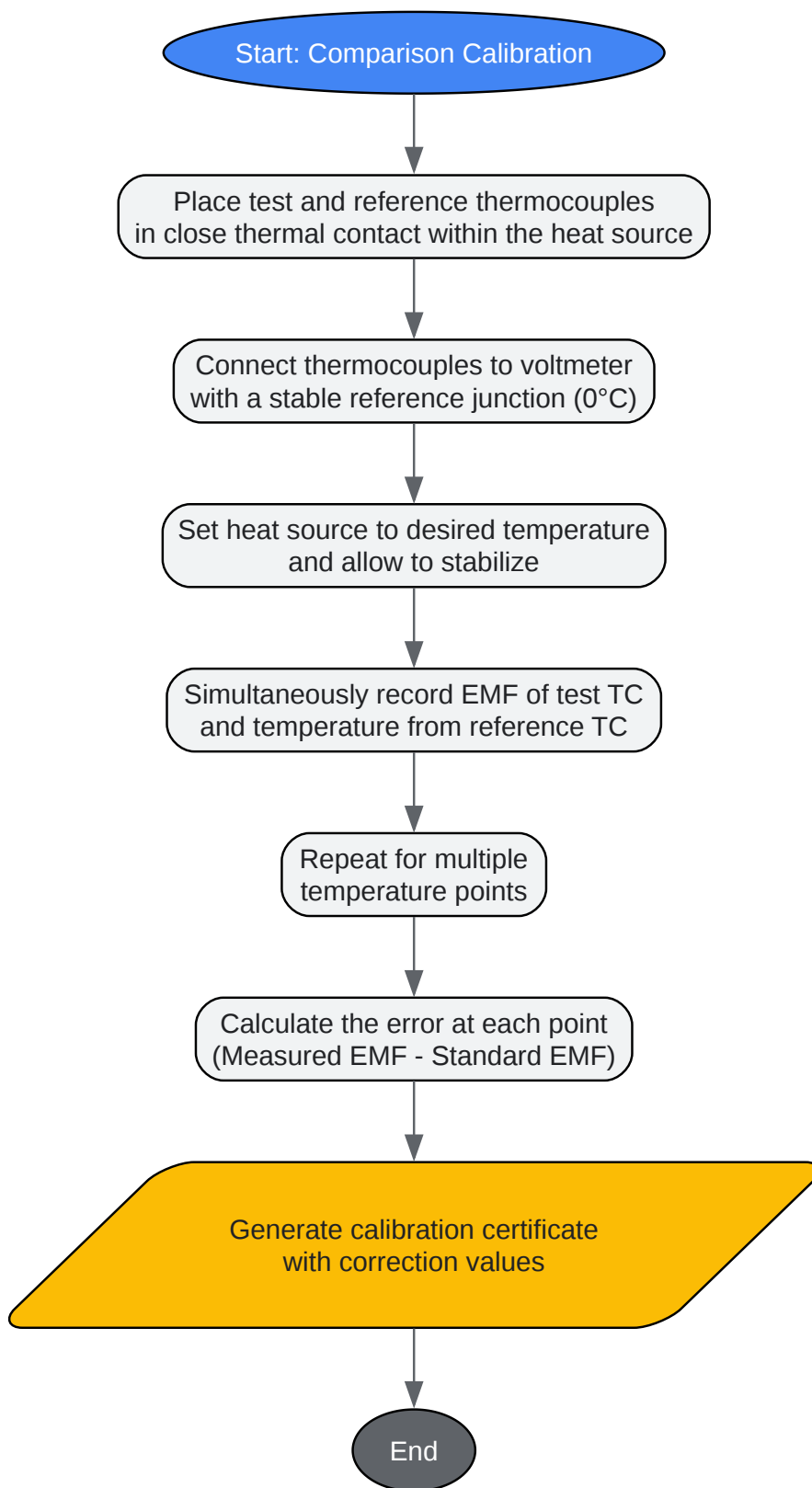
### Guide 1: Inaccurate or Unstable Readings

If you are experiencing inaccurate or fluctuating temperature readings, follow this troubleshooting workflow.









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